Advanced H-NMR Analysis Guide: (2S)-2-(3-Methoxypropyl)piperazine

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Compound of Interest

Compound Name:	*(2S)-2-(3-Methoxypropyl)piperazine*
Cat. No.:	*B8763080*

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Content Type: Comparative Analytical Guide Audience: Medicinal Chemists, Analytical Scientists, and QC Specialists Focus: Structural Validation, Solvent Effects, and Chiral Purity Determination

Executive Summary: The "2S" Criticality

(2S)-2-(3-Methoxypropyl)piperazine is a high-value chiral building block, most notably serving as a key intermediate in the synthesis of Posaconazole (a broad-spectrum triazole antifungal). In drug development, the "2S" stereocenter is non-negotiable; the wrong enantiomer (2R) can lead to significant potency loss or off-target toxicity.

This guide moves beyond basic spectral assignment. It compares analytical approaches to validate not just the chemical structure, but the stereochemical integrity of the molecule.[1] We contrast standard structural elucidation methods against advanced chiral shift protocols, providing you with a self-validating workflow for QC and R&D.

Structural Logic & Signal Prediction

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Before analyzing the spectrum, we must map the magnetic environment. The molecule consists of a piperazine ring (conformationally mobile) and a flexible propyl-methoxy side chain.

The Magnetic Environment

- The "Anchor" (H2): The methine proton at the chiral center (C2) is the diagnostic handle. It couples to the side chain and the ring nitrogens.
- The "Beacon" (Methoxy): The

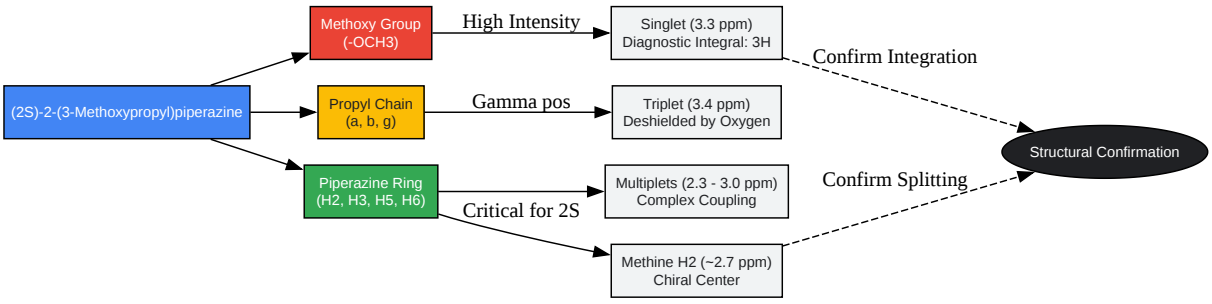
  group provides a sharp, reliable singlet, usually isolated from the complex ring multiplets.
- The "Flux" (Piperazine Ring): At room temperature, the piperazine ring undergoes rapid chair-chair interconversion. In

  , this often results in broadened multiplets. In

  or acidic media (salts), these signals sharpen or shift distinctively.

Graphviz: Structural Assignment Logic

The following diagram maps the logical flow for assigning protons based on chemical shift theory and connectivity.



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Figure 1: Logical flow for dissecting the NMR signals of the target molecule. The Methoxy singlet serves as the internal integration reference (3H).

Comparative Analysis: Analytical Approaches

This section compares three distinct analytical "modes." Choosing the wrong solvent or method can hide impurities or fail to verify the stereochemistry.

Comparison Table: Solvent & Method Performance

Feature	Method A: Routine ID	Method B: Salt/Exchange	Method C: Chiral Discrimination
Solvent System	(Chloroform-d)	or	+ CSA (e.g., Mosher's Acid)
Primary Use	Basic Structure Confirmation	Analysis of HCl Salts / H-D Exchange	Enantiomeric Excess (ee%) Determination
NH Visibility	Often Broad/Invisible	Sharp (DMSO) or Gone ( )	N/A (Focus on shifts)
Resolution	Good for backbone	Excellent for H-bonding protons	Splits enantiomeric signals
Cost/Time	Low / Fast	Medium / Medium	High / Slow (Requires titration)
Critical Limitation	Cannot distinguish 2S from 2R	Hygroscopic solvent peaks	Requires pure reference standards

Detailed Analysis of Methodologies

Method A: The Baseline ( )

- Why use it: Standard for non-polar free bases.

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- Observation: The methoxy singlet appears sharp at ~3.33 ppm. The piperazine ring protons appear as a series of multiplets between 2.30 and 3.00 ppm.
- Risk: If the sample is wet or contains amine salts, the spectrum broadens significantly due to exchange.

Method B: The Salt Form (

/

)

- Why use it: Drug intermediates are often stored as dihydrochloride salts to prevent oxidation. These are insoluble in

  .
- Observation (

  ): All NH protons disappear (H-D exchange). The ring protons shift downfield (deshielding due to positive charge on Nitrogen) to 3.00 - 3.60 ppm.
- Observation (

  ): NH protons become visible as broad singlets around 9.0 ppm (if salt). This confirms the protonation state.

Method C: The "2S" Verification (Chiral Shift Reagents)

- Why use it:

  and

  are achiral environments. They cannot distinguish the (2S) product from the (2R) impurity.
- The Solution: Add a Chiral Solvating Agent (CSA) like (R)-(-)-1,1'-Binaphthyl-2,2'-diyl hydrogenphosphate.
- Mechanism: The CSA forms a transient diastereomeric complex with the piperazine amine. This causes the Methine (H2) or Methoxy signals of the (2S) and (2R) enantiomers to split

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into two distinct peaks.

- Performance: This is the only NMR method to quantify Enantiomeric Excess (ee) without chiral HPLC.

Experimental Data & Protocols

Representative H-NMR Data (Free Base in)

Note: Values are representative of high-purity piperazine derivatives.

Assignment	Shift (ppm)	Multiplicity	Integral	Coupling (Hz)	Notes
Methoxy ( )	3.33	Singlet (s)	3H	-	Reference Peak
Propyl -CH2	3.38	Triplet (t)	2H	6.5	Adjacent to Oxygen
Ring H2 (Methine)	2.75	Multiplet (m)	1H	-	Chiral Center
Ring H3, H5, H6	2.80 - 2.95	Multiplet (m)	4H	-	Eq/Ax averaging
Ring H3', H5', H6'	2.30 - 2.45	Multiplet (m)	2H	-	
Propyl -CH2	2.25	Multiplet (m)	2H	-	Adjacent to Ring N
Propyl -CH2	1.65	Quintet (m)	2H	7.0	Central CH2
NH (Amine)	1.80	Broad (br s)	1H	-	Variable (conc/temp)

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Protocol: Determination of Enantiomeric Purity (CSA Method)

This protocol validates the "2S" claim against "2R" impurities.

Reagents:

- Analyte: 5 mg of **(2S)-2-(3-Methoxypropyl)piperazine**.
- Solvent: 600

  L

  (99.8% D).
- CSA: (R)-(-)-1,1'-Binaphthyl-2,2'-diyl hydrogenphosphate (or Mosher's Acid Chloride for covalent derivatization).

Workflow:

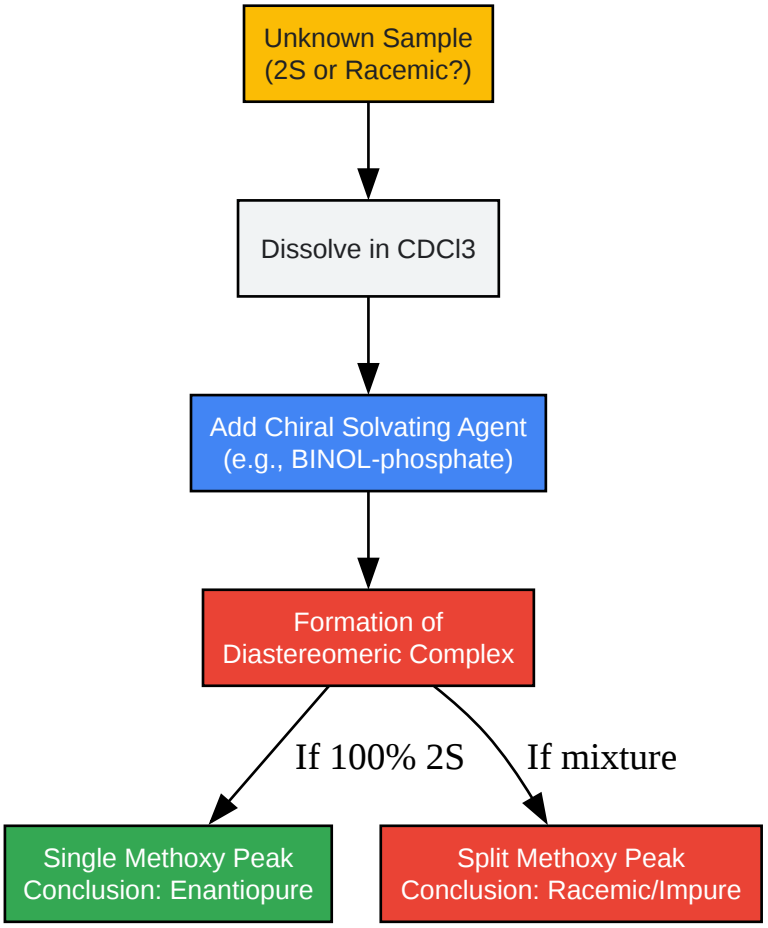
- Baseline Scan: Acquire a standard 1H-NMR of the pure analyte in

  .
- Titration: Add 1.0 equivalent of the CSA directly to the NMR tube. Shake vigorously.
- Acquisition: Run the spectrum (ns=32 or 64).
- Analysis: Focus on the Methoxy singlet (3.33 ppm).
  - Pure 2S: Remains a single peak (shifted slightly).
  - Racemic: Splits into two distinct singlets (diastereomeric splitting,

    ppm).
- Calculation: Integration of Peak A vs Peak B gives the enantiomeric ratio (er).

Graphviz: Chiral Purity Workflow

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Figure 2: Decision tree for verifying enantiomeric purity using NMR Chiral Solvating Agents.

Troubleshooting & Impurity Profiling

When analyzing crude reaction mixtures, look for these specific "Red Flag" signals:

- Posaconazole Precursors (De-benzylated):
  - Indicator: Aromatic signals in the 7.0–7.5 ppm region.[2] The target molecule is aliphatic; any aromatic signal indicates contamination from upstream precursors (e.g., benzyl-protected intermediates).
- Residual Solvents (Process Impurities):
  - THF:[3] Multiplets at 1.85 and 3.76 ppm.

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- Toluene: Singlet at 2.36 ppm, Aromatics 7.1-7.2 ppm.

- Water Content:
  - In

    , a sharp singlet at 1.56 ppm indicates water. If this peak is broad, it suggests proton exchange with the piperazine NH, complicating integration. Remedy: Shake with

    to exchange all active protons and simplify the spectrum.

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